

Technical Comparison Guide: ¹H NMR Characterization of 6,6-Dimethyl-1,4-oxazepane

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Compound of Interest

Compound Name: 6,6-Dimethyl-1,4-oxazepane

Cat. No.: B13288557

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Executive Summary

6,6-Dimethyl-1,4-oxazepane (CAS: 933689-15-7) serves as a critical building block in the synthesis of orexin receptor antagonists and antidepressant agents. Unlike its unsubstituted parent, the introduction of the gem-dimethyl group at the C6 position significantly alters the conformational landscape of the seven-membered ring. This guide analyzes the ¹H NMR signature to validate the structure, focusing on the diagnostic "neopentyl-like" singlets and the conformational locking that simplifies the spectral complexity typically seen in flexible azepanes.

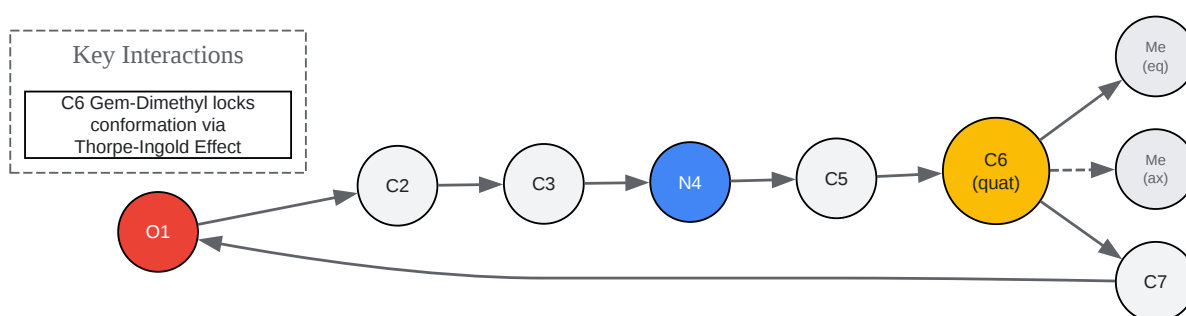
Structural Analysis & Conformation

The seven-membered 1,4-oxazepane ring is inherently flexible, often existing in a dynamic equilibrium between twist-boat and chair-like conformations.^[1] However, the 6,6-dimethyl substitution imposes a steric constraint known as the Thorpe-Ingold (or gem-dimethyl) effect.

- Unsubstituted 1,4-Oxazepane: Exhibits rapid ring inversion at room temperature, often leading to broad or averaged signals for the methylene protons.

- **6,6-Dimethyl-1,4-oxazepane:** The bulky methyl groups at C6 favor a specific conformation (typically a distorted chair) to minimize transannular strain. This "locking" effect often resolves the adjacent methylene protons (H5 and H7) into distinct singlets or sharp AB quartets, distinguishing them from the complex multiplets of the ethylene bridge (H2/H3).

Diagram: Structural Dynamics & Numbering



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Figure 1: Connectivity and numbering of **6,6-dimethyl-1,4-oxazepane**. The quaternary C6 center is the pivot point for conformational locking.

Comparative ¹H NMR Data

The following table contrasts the chemical shifts of the 6,6-dimethyl derivative with the unsubstituted parent. The data assumes a CDCl₃ solvent environment referenced to TMS (0.00 ppm).

Table 1: Chemical Shift Comparison (CDCl₃)[2]

Position	Proton Type	Unsubstituted 1,4-Oxazepane (δ ppm)	6,6-Dimethyl-1,4-oxazepane (δ ppm)	Multiplicity (6,6-DiMe)	Structural Insight
H2	O-CH ₂ -	3.70 - 3.80	3.72 - 3.78	Triplet / Multiplet	Alpha to Oxygen; part of ethylene bridge.
H3	N-CH ₂ -	2.85 - 2.95	2.90 - 3.00	Triplet / Multiplet	Alpha to Nitrogen; couples with H2.
H5	N-CH ₂ -C(q)	2.80 - 2.90	2.55 - 2.65	Singlet	Diagnostic: Isolated from coupling by Quat C6. Shielded by methyls.
H7	O-CH ₂ -C(q)	3.65 - 3.75	3.40 - 3.50	Singlet	Diagnostic: Isolated from coupling by Quat C6.
Me (C6)	-CH ₃	N/A	0.95 - 1.05	Singlet (6H)	Characteristic gem-dimethyl signal.
NH	Amine	1.80 - 2.20 (br)	1.60 - 2.00 (br)	Broad Singlet	Exchangeable; shift varies with concentration /pH.

Key Spectral Features for Validation

- **Simplification of H5/H7:** In the unsubstituted parent, H5 and H7 often appear as multiplets due to coupling with H6 protons. In the 6,6-dimethyl derivative, C6 is quaternary. Consequently, H5 and H7 appear as sharp singlets (or AB quartets if the ring is rigidly locked and chiral/diastereotopic environment is induced), significantly distinct from the H2/H3 ethylene bridge multiplets.
- **High-Field Methyls:** The intense singlet integrating to 6 protons around 1.0 ppm is the unambiguous marker for the successful incorporation of the neopentyl glycol fragment.

Experimental Protocol: NMR Acquisition

To ensure reproducibility and accurate assignment, follow this standardized protocol.

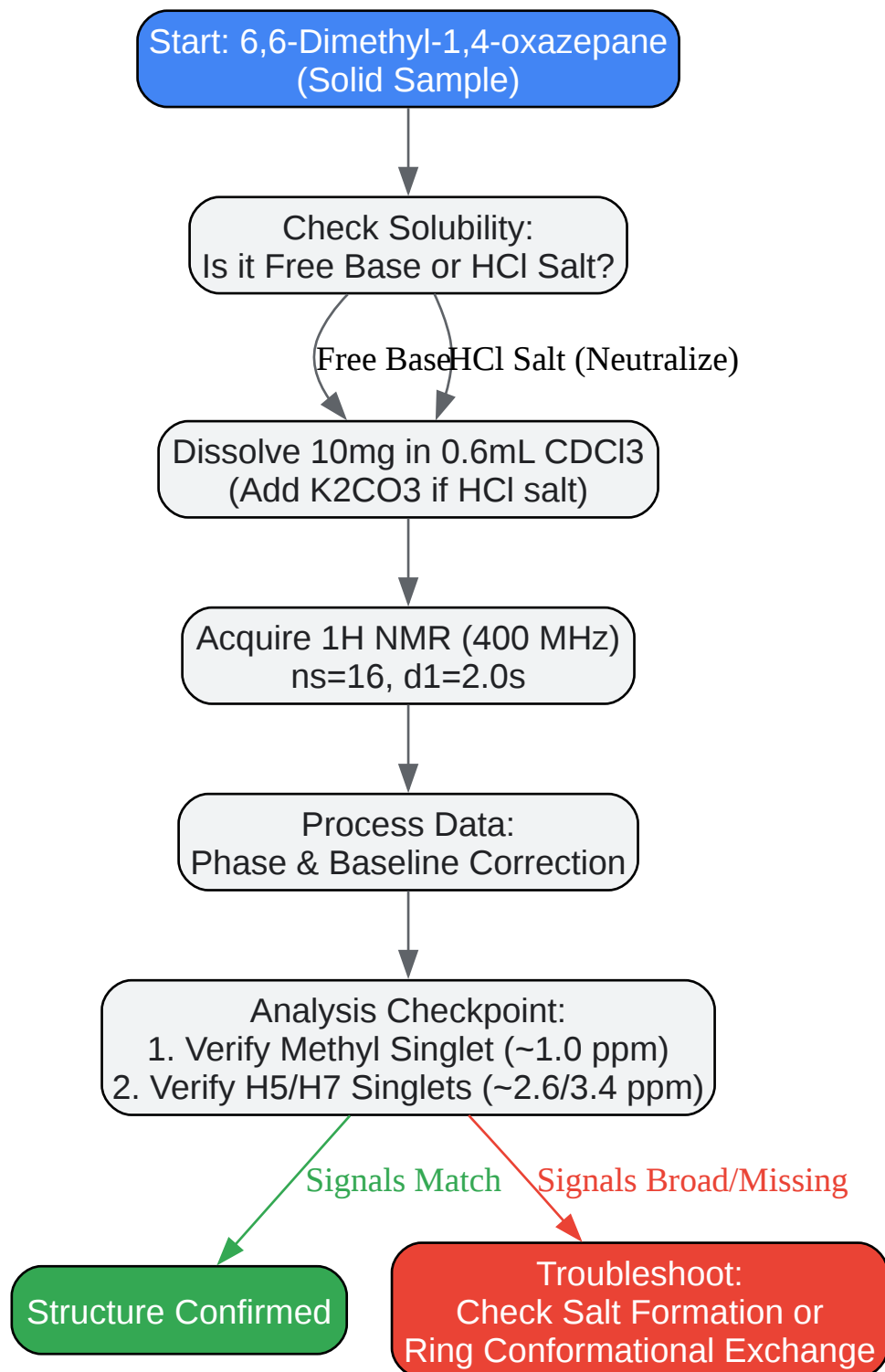
Sample Preparation[3][4][5][6][7]

- **Mass:** Weigh 5–10 mg of the **6,6-dimethyl-1,4-oxazepane** (free base or HCl salt).
 - **Note:** If using the HCl salt, add 1-2 equivalents of K_2CO_3 in the NMR tube or perform a free-base extraction to eliminate ammonium broadening effects.
- **Solvent:** Dissolve in 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS (v/v).
 - **Alternative:** Use $DMSO-d_6$ if the salt form is insoluble in chloroform. Expect a slight downfield shift (~0.1-0.2 ppm) for NH and alpha-protons.
- **Filtration:** If undissolved solids persist (common with salts), filter through a cotton plug into the NMR tube to improve field homogeneity (shimming).

Instrument Parameters (400 MHz+)

- **Pulse Sequence:** Standard 1H zg30 (30° pulse angle).
- **Relaxation Delay (D1):** Set to 2.0 seconds to allow full relaxation of the methyl protons.
- **Scans (NS):** 16 to 32 scans are sufficient for >95% purity.
- **Temperature:** 298 K (25°C).

Workflow Diagram



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Figure 2: Step-by-step workflow for NMR sample preparation and validation.

Synthesis Context & Pathway

Understanding the synthesis aids in identifying common impurities (e.g., uncyclized neopentyl glycol derivatives). The scaffold is typically constructed from neopentyl glycol precursors, ensuring the 6,6-dimethyl motif is intact from the start.

- Precursor: 2,2-Dimethyl-1,3-propanediol (Neopentyl Glycol).
- Key Intermediate: 3-Amino-2,2-dimethylpropan-1-ol.
- Cyclization: Reaction with a 2-carbon electrophile (e.g., chloroacetyl chloride followed by reduction, or ethylene glycol bis-sulfonates).

Common Impurity:

- Neopentyl Glycol: Singlet at 3.45 ppm (CH₂) and 0.96 ppm (CH₃).
- Differentiation: The product (oxazepane) will have three distinct CH₂ environments (H₂, H₃, H₅/H₇), whereas neopentyl glycol has only one CH₂ environment.

References

- Synthesis and Characterization of 1,4-Oxazepanes
 - Source: ChemRxiv (2025). "Scalable Synthesis of 6-Functionalized 1,4-Oxazepanes".
 - URL:[[Link](#)]
- General NMR Data for 7-Membered Heterocycles
 - Source: BenchChem (2025).[2] "Validating the Structure of 1,4-Oxazepan-6-one Derivatives".
- Source: European Patent Office (EP3784666B1). "Antiproliferation compounds and uses thereof".
- Neopentyl Glycol Precursor Data

- Source: National Institutes of Health (PMC). "Development of Methods for the Synthesis of Neopentyl Glycol".
- URL:[[Link](#)]

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